

# commercial availability of 2-Fluoro-3-isopropoxybenzoic acid

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 2-Fluoro-3-isopropoxybenzoic acid

Cat. No.: B3027593

[Get Quote](#)

An In-depth Technical Guide to **2-Fluoro-3-isopropoxybenzoic Acid**: Commercial Availability and Applications

## Introduction

**2-Fluoro-3-isopropoxybenzoic acid** is a fluorinated aromatic carboxylic acid that serves as a specialized building block in organic synthesis. Its unique structure, featuring a fluorine atom and an isopropoxy group on the benzoic acid backbone, makes it a valuable intermediate in the development of complex molecules. The incorporation of fluorine into organic molecules is a widely recognized strategy in medicinal chemistry to enhance pharmacological properties such as metabolic stability, bioavailability, and binding affinity.<sup>[1][2]</sup> This guide provides a comprehensive overview of the commercial availability, synthesis, analytical characterization, applications, and safe handling of **2-Fluoro-3-isopropoxybenzoic acid** for researchers, scientists, and professionals in drug development.

## Chemical and Physical Properties

Understanding the fundamental properties of **2-Fluoro-3-isopropoxybenzoic acid** is crucial for its effective application in research and synthesis. Key identifiers and physical characteristics are summarized below.

Property	Value
CAS Number	1346608-65-8[3][4]
Molecular Formula	C <sub>10</sub> H <sub>11</sub> FO <sub>3</sub> [3]
Molecular Weight	198.19 g/mol [5]
Purity	Typically ≥97%[3]
Appearance	N/A (Often a white or off-white powder)
Storage Temperature	2-8°C[3][6]

## Commercial Availability

**2-Fluoro-3-isopropoxybenzoic acid** is available from several chemical suppliers that specialize in advanced organic building blocks for research and development. Availability can range from small, milligram-scale quantities for initial screening to larger, gram-scale amounts for lead optimization and scale-up studies. Pricing is typically provided upon request from the vendors.

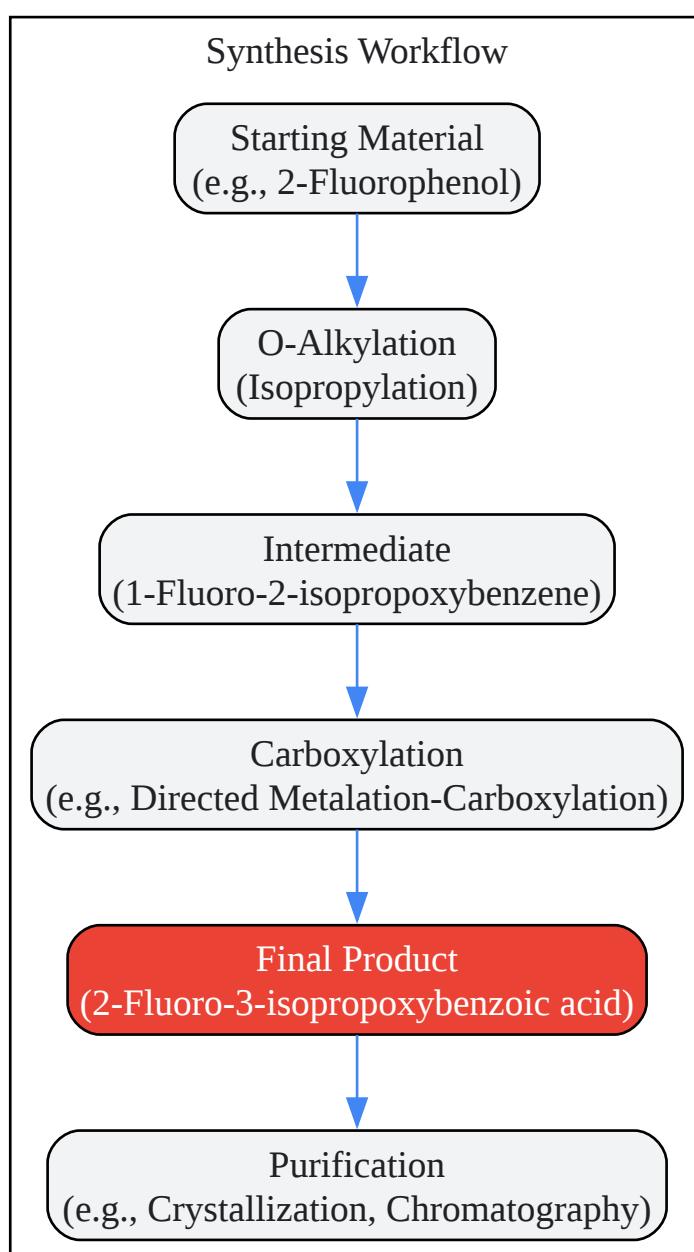
Supplier	Pack Sizes	Stock Status (Example)
AOBChem	250mg, 500mg, 1g, 5g, 10g, 25g, 100g	5g, 10g, 25g in stock; 100g backordered[3]
Sigma-Aldrich	Varies	Available through listed partners[4]
BLD Pharm	Varies	Listed as available[7]

## Generalized Synthesis Pathway

While the precise, proprietary synthesis method for **2-Fluoro-3-isopropoxybenzoic acid** is not publicly detailed, a plausible synthetic route can be conceptualized based on established organic chemistry principles for related fluorinated aromatic compounds. A common approach involves the modification of a readily available phenol derivative.

A potential pathway could start with 2-fluorophenol, which undergoes O-alkylation with an isopropyl halide to form 1-fluoro-2-isopropoxybenzene. This intermediate is then subjected to a directed ortho-metallation followed by carboxylation, or a Friedel-Crafts acylation followed by oxidation, to introduce the carboxylic acid group at the desired position. A similar multi-step synthesis for 2-fluoro-3-nitrobenzoic acid starts from o-methylphenol, which is nitrated, chlorinated, fluorinated, and finally oxidized.[8]

Below is a conceptual workflow illustrating a generalized synthesis.



[Click to download full resolution via product page](#)

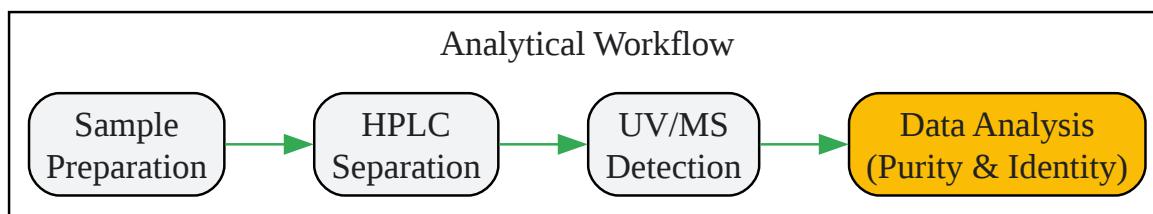
Caption: Generalized workflow for the synthesis of **2-Fluoro-3-isopropoxybenzoic acid**.

## Analytical Quality Control

Ensuring the purity and identity of **2-Fluoro-3-isopropoxybenzoic acid** is critical for its use in sensitive applications like drug discovery. High-Performance Liquid Chromatography (HPLC) and Gas Chromatography-Mass Spectrometry (GC-MS) are powerful techniques for the analysis of fluorinated benzoic acid isomers.<sup>[9]</sup>

## General HPLC-UV Protocol for Purity Assessment

- Sample Preparation: Accurately weigh and dissolve a sample of **2-Fluoro-3-isopropoxybenzoic acid** in a suitable solvent (e.g., acetonitrile or methanol) to a known concentration (e.g., 1 mg/mL).
- Chromatographic Conditions:
  - Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm).
  - Mobile Phase: A gradient of acetonitrile and water (containing 0.1% formic acid for pH control).
  - Flow Rate: 1.0 mL/min.
  - Detection: UV detection at a wavelength determined by the compound's UV spectrum (typically around 254 nm).
- Injection and Analysis: Inject a small volume (e.g., 10 µL) of the sample solution and record the chromatogram.
- Data Interpretation: The purity is determined by the relative area of the main peak compared to the total area of all peaks. The retention time confirms the compound's identity against a reference standard.



[Click to download full resolution via product page](#)

Caption: Standard analytical workflow for quality control of chemical intermediates.

## Applications in Research and Drug Development

Fluorinated compounds are integral to modern drug discovery.[\[10\]](#) The strategic placement of fluorine atoms can significantly alter a molecule's electronic properties, lipophilicity, and metabolic stability, often leading to improved drug candidates.[\[2\]](#)

While specific drugs derived from **2-Fluoro-3-isopropoxybenzoic acid** are not extensively documented in public literature, its structure makes it an attractive starting point for synthesizing novel therapeutic agents. As a versatile intermediate, it can be used to construct more complex molecules for various targets.[\[11\]](#) For example, related fluorinated benzoic acids are used to create kinase inhibitors and agents for treating chronic pain.[\[12\]](#) The carboxylic acid group provides a reactive handle for amide bond formation, a cornerstone reaction in medicinal chemistry, allowing for its conjugation to other molecular fragments to build a diverse library of compounds for biological screening.

## Safety and Handling

Proper handling of **2-Fluoro-3-isopropoxybenzoic acid** is essential to ensure laboratory safety. The following guidelines are based on typical safety data sheets (SDS) for fluorinated aromatic compounds.[\[3\]](#)[\[13\]](#)[\[14\]](#)

- Hazard Identification: This compound is generally classified as causing skin irritation, serious eye irritation, and may cause respiratory irritation.[\[3\]](#)[\[14\]](#)
- Personal Protective Equipment (PPE): Always wear appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat.[\[6\]](#)[\[13\]](#) Work in a well-ventilated area or

under a chemical fume hood to avoid inhalation of dust.

- Storage: Store the compound in a tightly closed container in a cool, dry place. Recommended storage is between 2-8°C.[3][6]
- First Aid Measures:
  - Skin Contact: Immediately wash the affected area with plenty of soap and water.[6]
  - Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do so. Continue rinsing.[13]
  - Inhalation: Move the person to fresh air and keep them comfortable for breathing.[13]
  - In all cases of exposure, seek medical attention if symptoms persist.[6][13]
- Disposal: Dispose of the chemical and its container in accordance with local, regional, and national regulations, typically via an approved waste disposal plant.[13]

## References

- Aaronchem. (2024). Safety Data Sheet - 2-Fluoro-3-isopropoxy-5-(trifluoromethyl)benzoic acid. Aaron Chemicals LLC.
- Sigma-Aldrich. (2025).
- AOBChem USA. (n.d.). **2-Fluoro-3-isopropoxybenzoic acid.**
- Fisher Scientific. (2025).
- Ningbo Inno Pharmchem Co., Ltd. (n.d.). Exploring 2-Fluoro-3-Methylbenzoic Acid: Properties and Applications.
- BenchChem. (2025).
- PubChem. (n.d.). 2-Fluoro-4-isopropoxybenzoic acid. National Center for Biotechnology Information.
- Taizhou Volsen Chemical Co., Ltd. (n.d.). Fluorine-Containing Benzoic Acid.
- Ningbo Inno Pharmchem Co., Ltd. (n.d.). Exploring 2-Fluoro-3-Nitrobenzoic Acid: Properties and Applications.
- Fisher Scientific. (2024).
- Izawa, K., et al. (2020). Applications of fluorine-containing amino acids for drug design. European Journal of Medicinal Chemistry, 186, 111826.
- Wu, Y., et al. (2021). Biocatalytic synthesis of 2-fluoro-3-hydroxypropionic acid. Frontiers in Bioengineering and Biotechnology.

- Organic Syntheses. (n.d.). 2-amino-3-fluorobenzoic acid.
- Zhdankin, V. V., et al. (2018). Synthesis of 2-fluorobenzoic acids by nucleophilic fluorination of 1-arylbenziodoxolones. *Arkivoc*, 2018(5), 184-193.
- Ministry of the Environment, Government of Japan. (n.d.). III Analytical Methods.
- CN113024384A. (2021).
- Merey, H. A., & Zaazaa, H. E. (n.d.). Validated simultaneous determination of antipyrine and benzocaine HCl in the presence of benzocaine HCl degradation product. *Analytical Methods*.
- Fluoropharm. (n.d.). 2-Fluoro-3-nitrobenzoic acid.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. innospk.com [innospk.com]
- 2. nbinno.com [nbinno.com]
- 3. aobchem.com [aobchem.com]
- 4. 2-Fluoro-3-isopropoxybenzoic acid | 1346608-65-8 [sigmaaldrich.com]
- 5. 2-Fluoro-4-isopropoxybenzoic acid | C10H11FO3 | CID 2774529 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. aaronchem.com [aaronchem.com]
- 7. 1248479-48-2|3-Fluoro-2-isopropoxybenzoic acid|BLD Pharm [bldpharm.com]
- 8. WIPO - Search International and National Patent Collections [patentscope.wipo.int]
- 9. pdf.benchchem.com [pdf.benchchem.com]
- 10. Applications of fluorine-containing amino acids for drug design - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. innospk.com [innospk.com]
- 12. ossila.com [ossila.com]
- 13. fishersci.com [fishersci.com]
- 14. synquestlabs.com [synquestlabs.com]

- To cite this document: BenchChem. [commercial availability of 2-Fluoro-3-isopropoxybenzoic acid]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b3027593#commercial-availability-of-2-fluoro-3-isopropoxybenzoic-acid>

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)